

# Personal protective equipment for handling Cetylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cetylamine

Cat. No.: B048584

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## Essential Safety and Handling Guide for Cetylamine

This guide provides critical safety, handling, and disposal information for **Cetylamine** (also known as 1-Hexadecanamine or Hexadecylamine) to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these procedures is essential to minimize risks associated with this corrosive and hazardous chemical.

## Chemical and Physical Properties

The following table summarizes key quantitative data for **Cetylamine**.

Property	Value
CAS Number	143-27-1
Molecular Formula	C <sub>16</sub> H <sub>35</sub> N
Molecular Weight	241.46 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White solid / mass <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	38 - 47 °C / 100.4 - 116.6 °F <a href="#">[4]</a>
Boiling Point	330 °C / 626 °F @ 760 mmHg <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	140 °C / 284 °F <a href="#">[4]</a>
Hazards	Causes severe skin burns and eye damage; Very toxic to aquatic life <a href="#">[4]</a> <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

All handling of **Cetylamine** must be performed with appropriate PPE to prevent exposure.[\[2\]](#)

This chemical can cause severe burns and injury upon contact, inhalation, or ingestion.[\[1\]](#)[\[4\]](#)

Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use and use proper removal technique. [5][6]	Prevents skin contact, which can cause severe burns.[4][5]
Eye & Face Protection	Splash-proof safety goggles and a face shield, or a full-face respirator.[2][6]	Protects against splashes that can cause severe eye damage.[4][5]
Body Protection	A fully-buttoned lab coat, chemical-resistant apron, or disposable Tyvek-type coveralls.[2][6]	Provides a barrier against skin exposure from spills or splashes.
Respiratory Protection	A NIOSH-approved respirator is required if not working in a chemical fume hood or if dust/vapors are generated.[2][7] A half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is a suitable option.[2]	Protects against inhalation, which can cause corrosive injuries to the respiratory tract. [1]

## Operational and Disposal Plans

### Safe Handling and Storage Protocol

#### Handling:

- Work Area: All handling of **Cetylamine** should occur within a designated area, such as a chemical fume hood, to control exposure.[2][4]
- Ventilation: Ensure the work area is well-ventilated with a local exhaust system.[3]
- Avoid Contact: Avoid all direct physical contact with the chemical.[2] Do not breathe dust or vapors.[4]

- Ignition Sources: Keep the chemical away from heat, sparks, and open flames as it is combustible.[1][2]
- Incompatible Materials: Store and handle away from strong oxidizing agents.[4]
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the handling area.[3]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]

#### Storage:

- Container: Keep the chemical in a tightly sealed and properly labeled container.[2]
- Location: Store in a cool, dry, dark, and well-ventilated place designated as a corrosives area.[2][4]
- Security: Secure the area to ensure that untrained individuals cannot access the chemical.[2]

## Spill and Emergency Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills of the solid material, dampen the spill with alcohol.[1][2] Use a non-combustible absorbent material like sand or vermiculite to contain the spill.[6]
- Collection: Carefully transfer the dampened material and absorbent into a suitable, labeled container for hazardous waste.[1][2] Use absorbent paper dampened with alcohol to clean up any remaining residue.[1][2]
- Decontamination: Seal any contaminated clothing or absorbent materials in a vapor-tight plastic bag for disposal.[2] Wash the contaminated surface first with alcohol, followed by a thorough wash with soap and water.[2]
- First Aid:

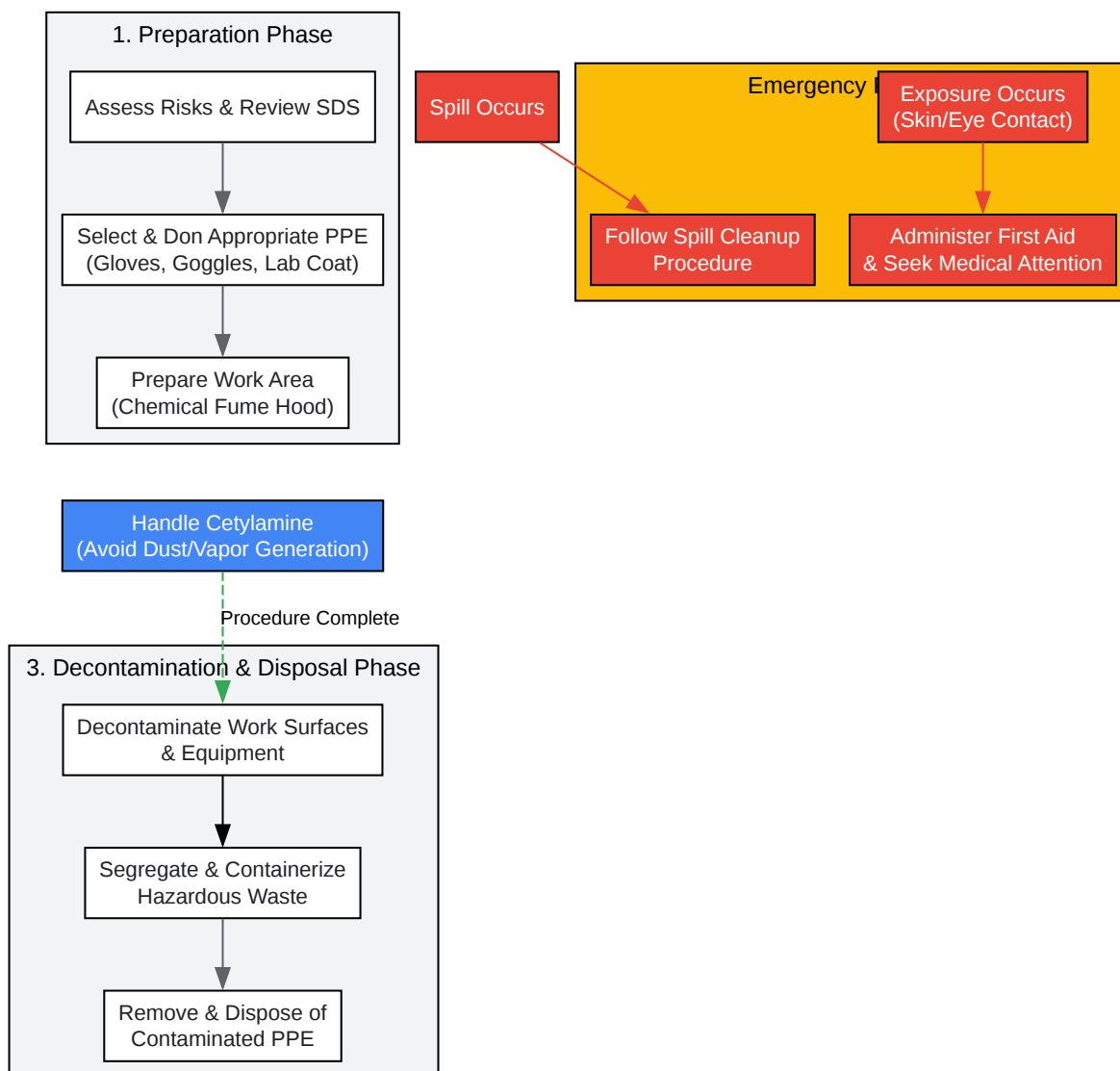
- Skin Contact: Immediately flush the affected skin with plenty of water while removing all contaminated clothing. Wash the affected area thoroughly with soap and water and seek immediate medical attention.[2]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[4][5] Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air and call a physician or poison control center immediately.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person and seek immediate medical attention.[4]

## Waste Disposal Plan

**Cetylamine** and any materials contaminated with it must be treated as hazardous waste and should not be released into the environment.[4][6]

- Segregation: Do not mix **Cetylamine** waste with other waste streams.
- Containerization: Collect all waste, including contaminated PPE and spill cleanup materials, in a clearly labeled, chemically compatible, and securely sealed hazardous waste container. [6] High-density polyethylene (HDPE) containers are generally suitable.[6]
- Labeling: The container must be clearly labeled "Hazardous Waste: **Cetylamine**".[6]
- Disposal: Arrange for waste disposal through your institution's Environmental Health and Safety (EHS) office.[6] Follow all local and federal regulations for hazardous waste disposal. [6]
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste.[8] After being thoroughly rinsed and dried, labels should be defaced before the container is discarded or recycled.[9]

## Cetylamine Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Cetylamine**.

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Email: [info@benchchem.com](mailto:info@benchchem.com)